

Propaquizafop vs quizalofop-p-ethyl efficacy comparison

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Compound Focus: Propaquizafop

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Herbicide Comparison at a Glance

Feature	Propaquizafop	Quizalofop-p-ethyl
Chemical Group	Aryloxyphenoxypropionate ("FOP") [1] [2]	Aryloxyphenoxypropionate ("FOP") [1] [2]
Mode of Action	Inhibition of acetyl-CoA carboxylase (ACCase) [3]	Inhibition of acetyl-CoA carboxylase (ACCase) [1]
Primary Use	Control of grass weeds in broadleaf crops [2]	Control of grass weeds in broadleaf crops [1]
Efficacy on Resistant *Eleusine indica*	Effective (Remained susceptible, Resistance Index < 2) [4]	Not Effective (Population was resistant) [4]
Crop Safety (Corn)	Information not available in search results	Causes damage from spray drift; safety thresholds established [5]
Cytotoxicity (Allium cepa Test)	Information not available in search results	Strong cytotoxic and genotoxic effects observed [2]

Detailed Experimental Data and Protocols

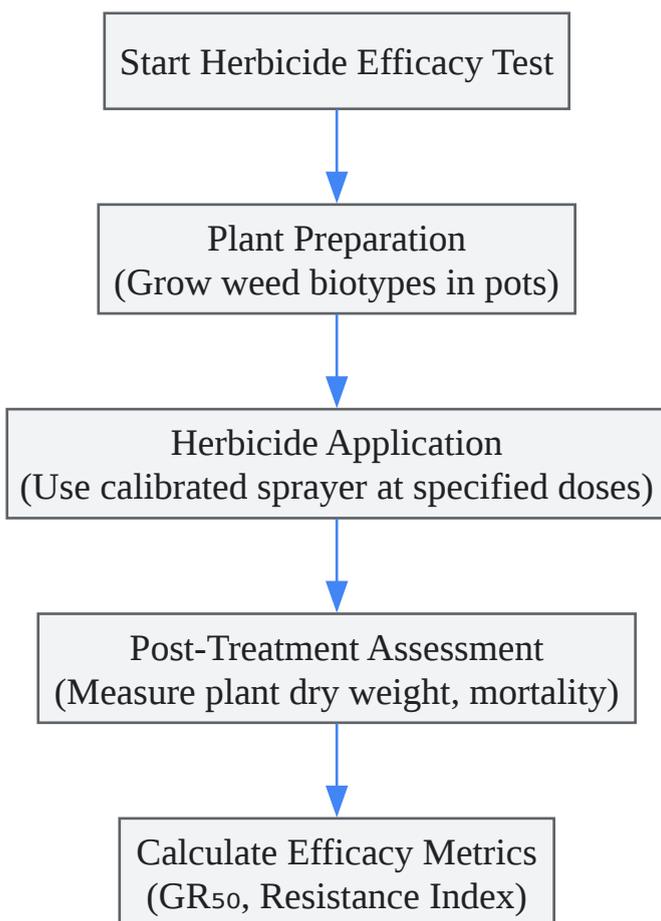
The comparative data in the table above is primarily drawn from studies that provide specific experimental methodologies and results.

- **Efficacy Against Resistant Weeds:** A 2025 study evaluated the effectiveness of both herbicides against multiple-herbicide-resistant *Eleusine indica* (goosegrass) from Indonesian oil palm plantations [4].
 - **Experimental Protocol:** Researchers used a **whole-plant pot assay method**. Seeds of susceptible and resistant biotypes were planted in pots and thinned to 10 plants each. Herbicides were applied four weeks after planting using a backpack sprayer with flat fan nozzles. The assessment was based on **dry weight reduction** of the plants measured four weeks after application [4].
 - **Key Result:** The resistant *Eleusine indica* populations, which showed resistance to glyphosate and paraquat, remained susceptible to **propaquizafop** with a **Resistance Index (RI) of less than 2**. In contrast, these same populations were confirmed to be resistant to other herbicides, implying quizalofop-p-ethyl would not be effective in this specific scenario [4].
- **Crop Safety of Quizalofop-p-ethyl:** A 2023 study specifically investigated the damage quizalofop-p-ethyl drift causes to corn, which is relevant for intercropping systems [5].
 - **Experimental Protocol:** Experiments were conducted in a **bioassay spray tower** (lab) and via **boom sprayer in the field**. The herbicide was applied to corn at various **spray volumes** (150, 300, 450 L/ha) and **drift deposition rates** (1%, 5%, 10%, 30%). Symptoms of herbicide damage and plant height inhibition were recorded 7 and 14 days after spraying [5].
 - **Key Result:** The study established that a **drift deposition rate of 1% did not cause damage** to corn, while rates of 10% and 30% led to severe plant height inhibition or plant death. It provided specific **R0** (no inhibition) and **R10** (10% inhibition) values for different spray volumes, offering a quantitative safety threshold for field applications [5].
- **Environmental Toxicity of Quizalofop-p-ethyl:** A 2019 study assessed the pollution potential of quizalofop-p-ethyl using the *Allium cepa* (onion) test [2].
 - **Experimental Protocol:** Onion roots were treated with different **concentrations of quizalofop-p-ethyl** (0.5%, 1%, and 1.5%) for 24 hours and compared to an untreated control. The **mitotic index** (a measure of cell division) and the **percentage of chromosomal aberrations** were calculated from cytological observations [2].

- **Key Result:** Quizalofop-p-ethyl exhibited a **strong mitodepressive effect**, significantly reducing the mitotic index. It also induced a **highly significant percentage (35.4%) of chromosomal aberrations** at the 1.5% concentration, indicating strong genotoxicity [2].

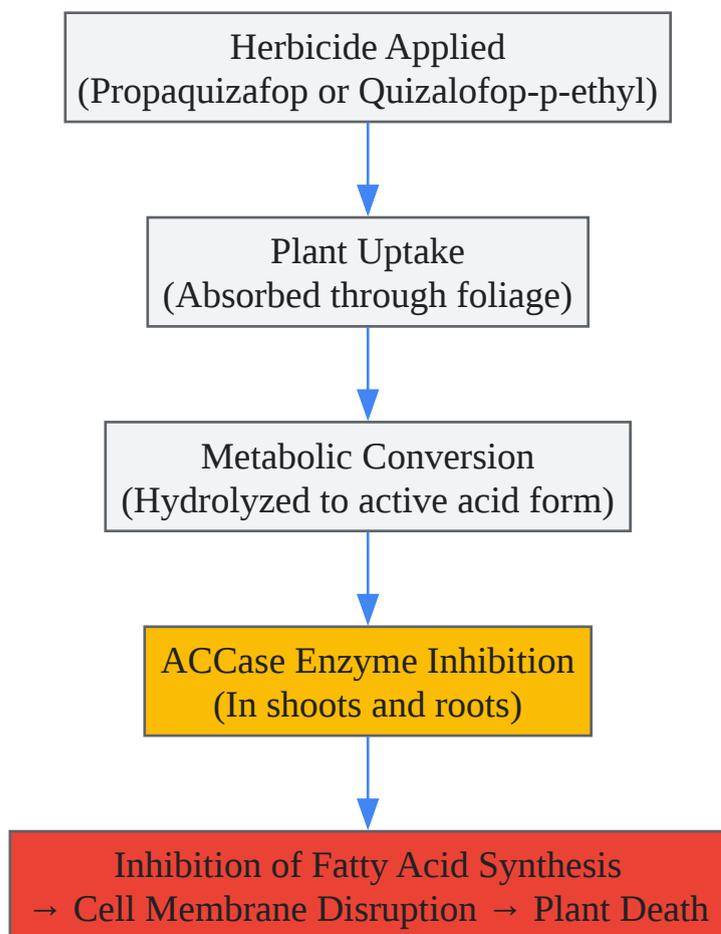
Experimental Workflow and Mechanism

The following diagrams illustrate the standard testing workflow for herbicide efficacy and the shared biological mechanism of action for these compounds.



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Diagram of Herbicide Efficacy Testing. This workflow outlines the key steps for evaluating herbicide efficacy in pot assays, based on the methodology used in the cited resistance study [4].



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*Diagram of ACCase Inhibitor Herbicide Mechanism. Both **propaquizafop** and quizalofop-p-ethyl share this core mechanism, where they are metabolized within the plant to an active form that inhibits the ACCase enzyme, ultimately leading to plant death [1] [2].*

Key Comparison Takeaways

- **For Resistant Weed Management:** **Propaquizafop** shows a distinct advantage in controlling *Eleusine indica* populations that have developed resistance to other herbicide classes, making it a valuable rotational option [4].
- **For Operational Safety in Sensitive Crops:** Quizalofop-p-ethyl poses a significant risk to non-target grass crops like corn via spray drift. Strict adherence to application parameters and the use of anti-drift equipment are critical [5].
- **Regarding Environmental Profile:** Quizalofop-p-ethyl demonstrates potential for environmental toxicity at the cellular level, which warrants careful consideration of application rates and

environmental conditions [2].

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References

1. What is Quizalofop-P-Ethyl? Uses, How It Works & Top ... [linkedin.com]
2. Determination of the Environmental Pollution Potential ... [mdpi.com]
3. Herbicide Screening and Application Method Development ... [pmc.ncbi.nlm.nih.gov]
4. Resistance of Eleusine Indica (L.) Gaertn to Paraquat and ... [openagriculturejournal.com]
5. Experimental Study of Quizalofop-p-Ethyl Herbicide Drift ... [mdpi.com]

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